

A Technical Guide to the Physical Properties of 2-Nonanamine

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Compound of Interest

Compound Name: 2-Nonanamine

Cat. No.: B079882

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This technical guide provides an in-depth overview of the density and refractive index of **2-Nonanamine**, a compound of interest in various scientific and pharmaceutical applications. This document outlines key physical constants, detailed experimental protocols for their measurement, and a logical framework for understanding the interplay of these properties.

Core Physical Properties of 2-Nonanamine

Quantitative data for the density and refractive index of **2-Nonanamine** are summarized below. These values are critical for a range of applications, including reaction engineering, formulation development, and quality control.

| Physical Property | Value | Units |
|-------------------|---------------|-------------------|
| Density | 0.782 - 0.791 | g/cm ³ |
| Refractive Index | 1.4271 | |

Note: The slight variation in density values may be attributed to differences in experimental conditions such as temperature and pressure.

Experimental Protocols for Property Determination

Accurate measurement of density and refractive index is fundamental to the characterization of **2-Nonanamine**. The following sections detail standardized methodologies for these determinations.

Density Measurement

The density of a liquid amine like **2-Nonanamine** can be precisely determined using a vibrating tube densimeter.[\[1\]](#)[\[2\]](#)

Principle: This method is based on measuring the change in the resonant frequency of a U-shaped tube when it is filled with the sample liquid. The change in frequency is directly related to the density of the liquid.

Apparatus:

- Vibrating tube densimeter (e.g., Anton Paar DMA series)[\[1\]](#)[\[3\]](#)
- Syringe for sample injection
- Thermostatic bath for temperature control
- Calibration standards (e.g., dry air and ultrapure water)

Procedure:

- **Calibration:** Calibrate the densimeter using two standards of known density, typically dry air and ultrapure water.
- **Temperature Equilibration:** Set the desired temperature for the measurement using the thermostatic bath and allow the instrument to stabilize.
- **Sample Injection:** Carefully inject the **2-Nonanamine** sample into the oscillating U-tube, ensuring no air bubbles are present.
- **Measurement:** The instrument will measure the oscillation period of the tube filled with the sample. This period is then used to calculate the density.
- **Data Recording:** Record the density reading provided by the instrument.

- Cleaning: Thoroughly clean the U-tube with appropriate solvents and dry it before the next measurement.

Refractive Index Measurement

The refractive index of **2-Nonanamine** can be accurately measured using an Abbe refractometer.[4][5]

Principle: An Abbe refractometer measures the critical angle of a liquid sample, which is the angle of incidence beyond which total internal reflection occurs. This critical angle is directly related to the refractive index of the liquid.

Apparatus:

- Abbe refractometer[4]
- Monochromatic light source (e.g., sodium lamp)
- Constant temperature water bath
- Dropper or pipette
- Lens cleaning tissue
- Solvent for cleaning (e.g., acetone or ethanol)

Procedure:

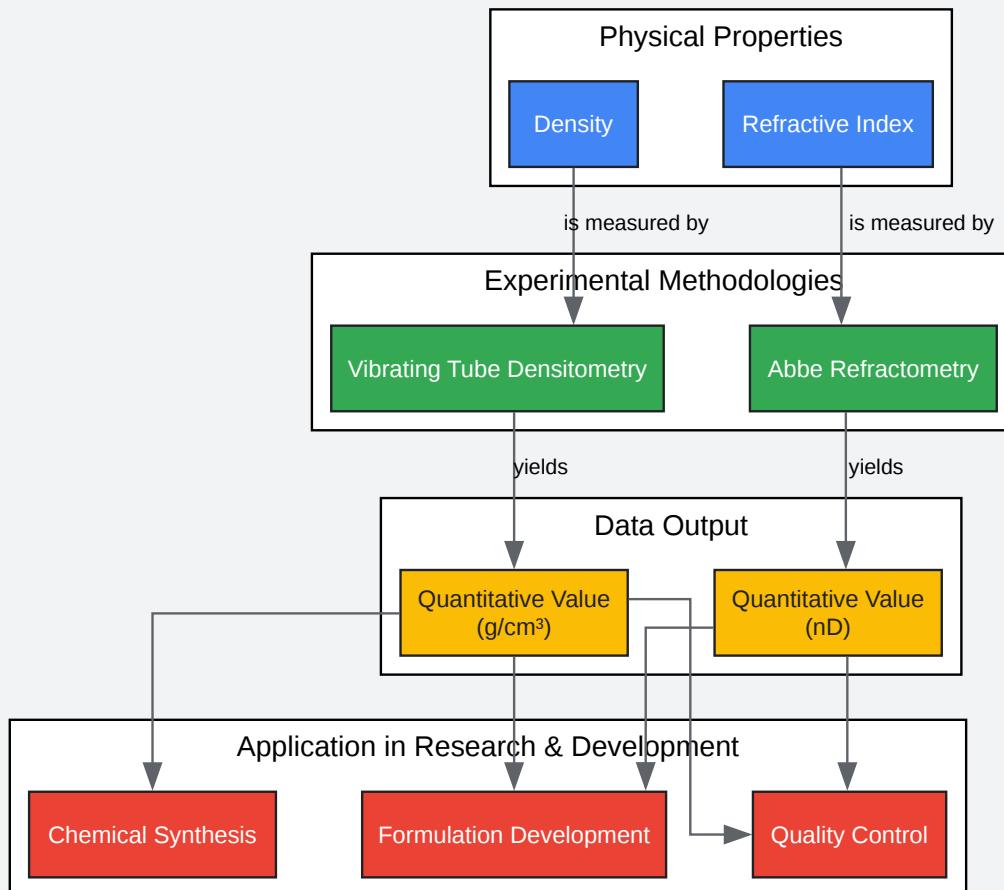
- Calibration: Calibrate the refractometer using a standard with a known refractive index, such as distilled water.
- Temperature Control: Circulate water from the constant temperature bath through the prisms of the refractometer to maintain a stable measurement temperature (typically 20°C or 25°C).
- Sample Application: Place a few drops of **2-Nonanamine** onto the surface of the measuring prism.[4]

- Measurement: Close the prisms and adjust the instrument to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.[4][5]
- Reading: Read the refractive index value directly from the instrument's scale.
- Cleaning: Clean the prism surfaces thoroughly with a suitable solvent and lens tissue after the measurement.

Logical Framework for Property Analysis

The following diagram illustrates the logical relationship between the physical properties of **2-Nonanamine** and the experimental methodologies used for their determination. This workflow is crucial for ensuring accurate and reproducible characterization of the compound.

Workflow for Physical Property Determination of 2-Nonanamine

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Caption: Logical workflow for determining and applying the physical properties of **2-Nonanamine**.

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